

Application Notes and Protocols for Lu AA33810

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Compound of Interest

Compound Name: Lu AA33810

Cat. No.: B1662617

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Introduction

Lu AA33810 is a potent and selective antagonist of the Neuropeptide Y (NPY) Y5 receptor, with a K_i of 1.5 nM for the rat receptor.^{[1][2][3]} It demonstrates high selectivity, with an affinity for the Y5 receptor that is over 3300-fold greater than for Y1, Y2, and Y4 receptors. This compound has been shown to exhibit anxiolytic- and antidepressant-like effects in animal models.^{[4][5]} **Lu AA33810** antagonizes NPY-evoked cyclic AMP (cAMP) and calcium mobilization in vitro.^{[2][5]} Its antidepressant-like effects may involve the MAPK/ERK and PI3K signaling pathways.^[4]

This document provides detailed protocols for the preparation of **Lu AA33810** stock solutions for use in in vitro and in vivo experimental settings.

Physicochemical and Solubility Data

A summary of the key quantitative data for **Lu AA33810** is presented in Table 1. This information is crucial for accurate preparation of stock solutions and for experimental design.

Property	Value	Source(s)
Molecular Weight	423.62 g/mol	
Molecular Formula	C ₁₉ H ₂₅ N ₃ O ₂ S ₃	
CAS Number	304008-29-5	
Appearance	White to off-white solid	[1]
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
Storage (Solid)	Room temperature	
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[1]

Experimental Protocols

Materials and Equipment

- **Lu AA33810** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, disposable tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 100 mM Lu AA33810 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution, which can be further diluted for experimental use.

- **Pre-weighing Preparation:** Before opening, bring the vial of **Lu AA33810** powder to room temperature to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Lu AA33810** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 42.36 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **Lu AA33810**. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Close the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication may be used to aid dissolution, especially for higher concentrations.^[1]
- **Storage:** Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Preparation of Working Solutions

For cell-based assays or in vivo studies, the high-concentration DMSO stock solution needs to be diluted to the final desired concentration in an appropriate aqueous buffer or cell culture medium.

Important Considerations:

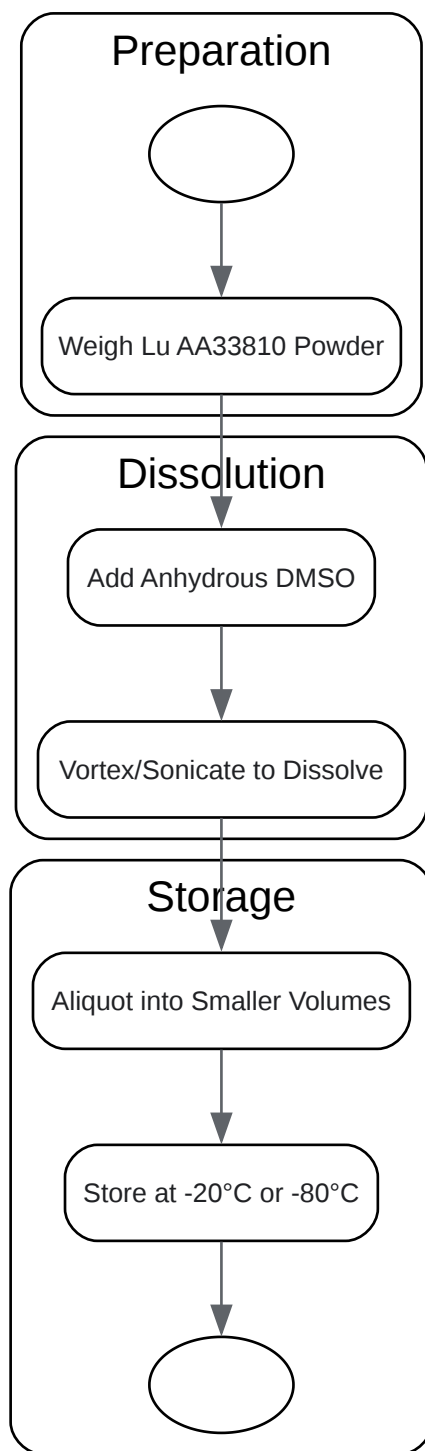
- **DMSO Toxicity:** Be mindful of the final DMSO concentration in your experimental system, as high concentrations can be toxic to cells. It is generally recommended to keep the final DMSO concentration below 0.5%.
- **Aqueous Solubility:** **Lu AA33810** has poor aqueous solubility. When diluting the DMSO stock into aqueous solutions, do so gradually and with gentle mixing to prevent precipitation. It is advisable to prepare working solutions fresh for each experiment.

Visualization of Workflows and Pathways

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps for preparing a **Lu AA33810** stock solution.

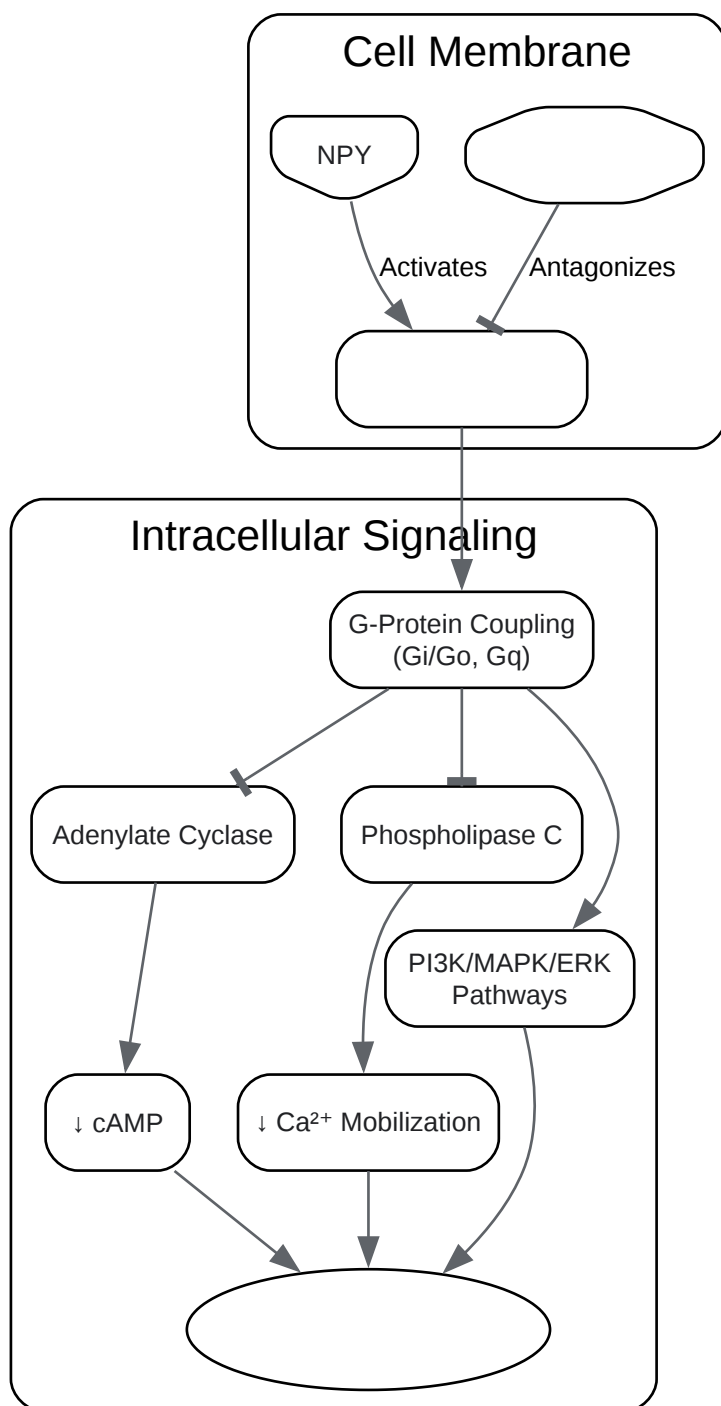
Workflow for Lu AA33810 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **Lu AA33810** Stock Solution Preparation.

Signaling Pathway of Lu AA33810

Lu AA33810 acts as an antagonist at the NPY Y5 receptor, which is a G-protein coupled receptor (GPCR). By blocking the binding of NPY to the Y5 receptor, **Lu AA33810** inhibits downstream signaling cascades.

Simplified Signaling Pathway of Lu AA33810 Action



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Caption: Simplified Signaling Pathway of **Lu AA33810** Action.

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